

Application Notes and Protocols: BI605906 for Cell Culture

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Compound of Interest

Compound Name: BI605906

Cat. No.: B15619562

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A Comprehensive Guide for Researchers and Drug Development Professionals

These application notes provide detailed protocols for utilizing **BI605906**, a potent and selective inhibitor of I κ B kinase β (IKK β), in cell culture experiments. This document is intended for researchers, scientists, and drug development professionals investigating cellular signaling pathways, particularly the NF- κ B pathway, and its role in various disease models.

BI605906 acts as a reversible, ATP-competitive inhibitor of IKK β , a key kinase in the canonical NF- κ B signaling cascade.[1] Inhibition of IKK β prevents the phosphorylation and subsequent degradation of I κ B α , thereby blocking the nuclear translocation and transcriptional activity of NF- κ B.[1][2] This inhibitory action makes **BI605906** a valuable tool for studying the physiological and pathological roles of NF- κ B signaling.

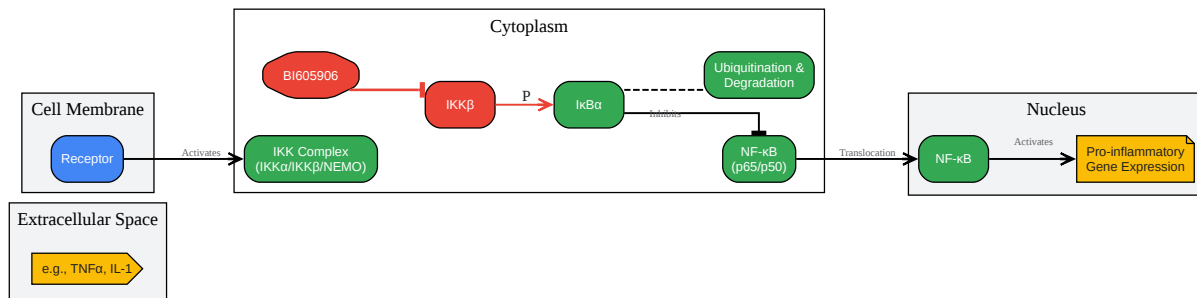
Quantitative Data Summary

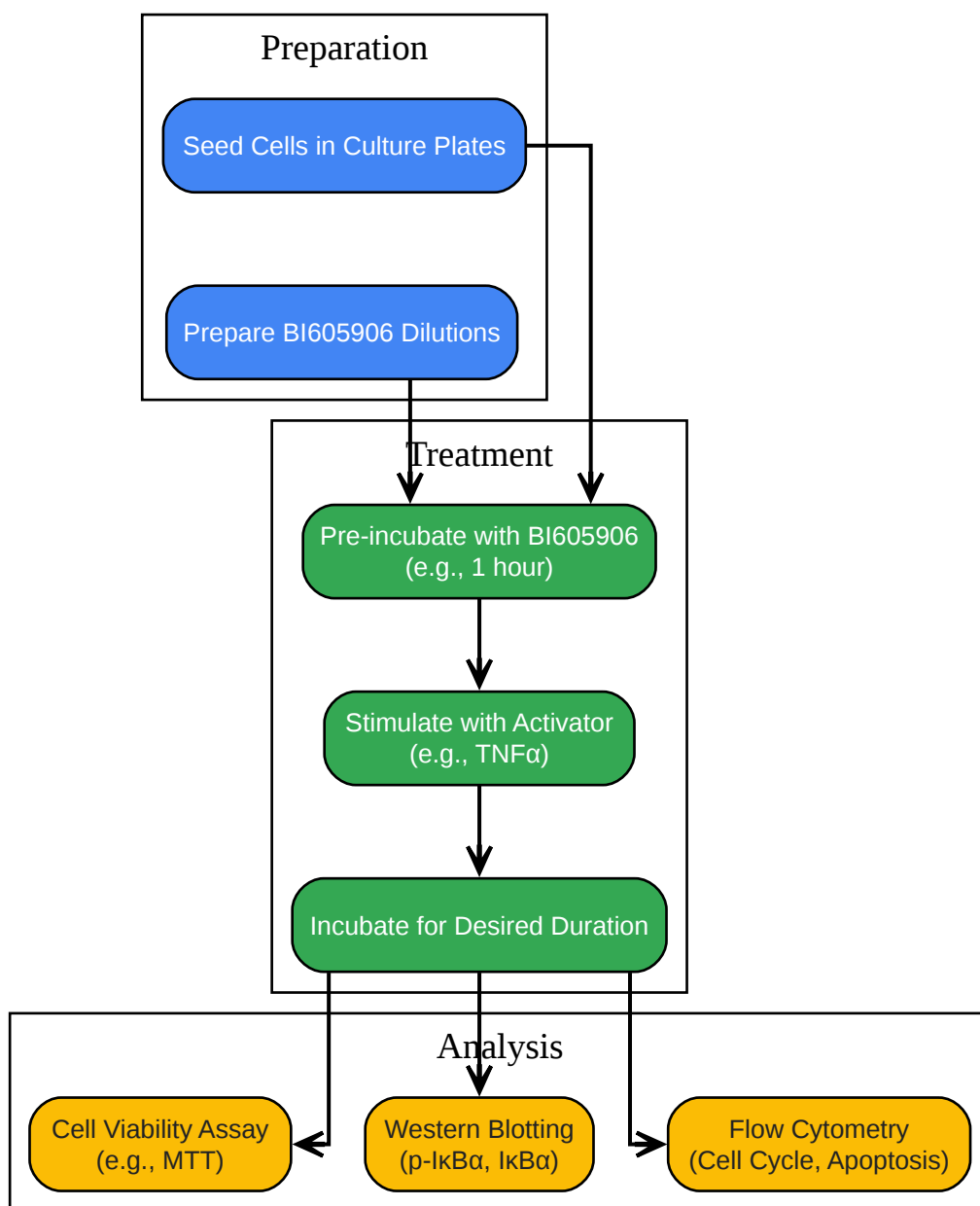
The following table summarizes the key quantitative data for **BI605906** based on available in vitro studies.

Parameter	Value	Cell Line/System	Notes
IKK β IC50	380 nM (at 0.1 mM ATP)[3]	In vitro kinase assay	The half-maximal inhibitory concentration, indicating the potency of the inhibitor.
IKK β IC50	50 nM[1]	In vitro kinase assay	Potency can vary depending on assay conditions.
Cell-based I κ B α Phosphorylation EC50	0.9 μ M[1]	HeLa cells	The half-maximal effective concentration for inhibiting the direct substrate of IKK β in a cellular context.
Cell-based ICAM-1 Expression EC50	0.7 μ M[1]	HeLa cells	The half-maximal effective concentration for inhibiting a downstream product of NF- κ B activation.
Recommended Pre-treatment Concentration	10 μ M[3]	Primary Mouse Embryonic Fibroblasts (MEFs)	A commonly used concentration in published studies to achieve significant inhibition.
Recommended Pre-treatment Duration	1 hour[3]	Primary Mouse Embryonic Fibroblasts (MEFs)	Sufficient time for the inhibitor to penetrate the cell membrane and engage its target before stimulation.

Signaling Pathway Diagram

The following diagram illustrates the canonical NF- κ B signaling pathway and the point of inhibition by **BI605906**.





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